

Essential Safety and Handling Guidelines for YM-264

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Compound of Interest

Compound Name: YM-264

Cat. No.: B166733

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Product Identifier: **YM-264** Synonyms: Y-264 CAS Number: 131888-54-5

Important Note: A comprehensive Safety Data Sheet (SDS) for **YM-264** with detailed toxicological and environmental data is not readily available in public domains. The following guidance is based on general best practices for handling potent, novel research chemicals and information from chemical suppliers. Researchers must exercise extreme caution and perform their own risk assessment before handling this compound.

Summary of Available Safety and Handling Information

The following table summarizes the key logistical information for **YM-264** gathered from supplier data.

Parameter	Information	Source
Storage (Solid)	Store at 4°C, in a sealed container, away from moisture.	[1]
Storage (In Solvent)	Store at -80°C for up to 6 months or -20°C for up to 1 month in a sealed container, away from moisture.	[1]
Solubility	Soluble in DMSO (100 mg/mL, requires sonication). It is noted that hygroscopic DMSO can impact solubility.	[1]

Operational and Disposal Plans

Given the lack of specific toxicity data, **YM-264** should be handled as a potent pharmacological agent with unknown hazards. The following procedural guidance is designed to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **YM-264** in solid or solution form.

- **Hand Protection:** Wear two pairs of nitrile gloves. Change the outer pair immediately if contamination is suspected.
- **Eye Protection:** Chemical safety goggles are required at all times.
- **Body Protection:** A fully buttoned lab coat is required. For procedures with a higher risk of splashes or aerosol generation, consider a disposable gown over the lab coat.
- **Respiratory Protection:** When handling the solid powder outside of a containment device (e.g., weighing), a NIOSH-approved respirator with a particulate filter (N95 or higher) is recommended.

Engineering Controls and Work Practices

- Ventilation: All handling of solid **YM-264** and preparation of stock solutions should be performed within a certified chemical fume hood or a powder containment hood.
- Weighing: Weighing of the solid compound should be done on a disposable weigh boat within a fume hood to prevent contamination of balances and surrounding areas.
- Solution Handling: Use positive displacement pipettes or dedicated syringes for transferring solutions to avoid aerosol generation.
- Decontamination: All surfaces and equipment that come into contact with **YM-264** should be decontaminated. A common procedure involves wiping surfaces with a solvent known to dissolve the compound (e.g., DMSO) followed by a standard laboratory detergent and water.

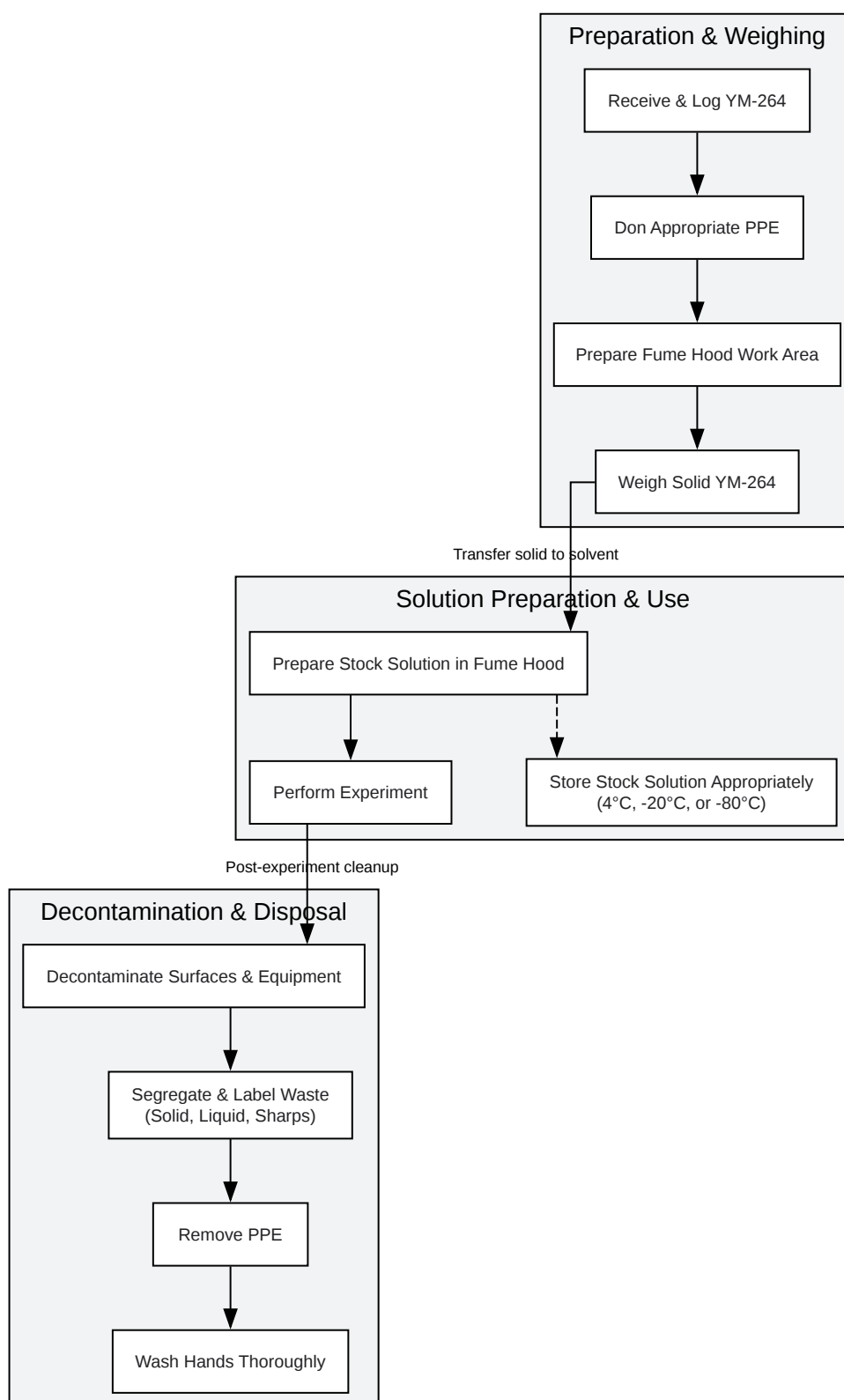
Disposal Plan

Dispose of all waste containing **YM-264** in accordance with local, state, and federal regulations for hazardous chemical waste.

- Solid Waste:
 - Contaminated PPE (gloves, disposable gowns), weigh boats, and other solid materials should be collected in a dedicated, clearly labeled hazardous waste bag. .
- Liquid Waste:
 - Unused solutions and contaminated solvents should be collected in a sealed, properly labeled hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Sharps Waste:
 - Needles and syringes used for transferring solutions must be disposed of in a designated sharps container for chemical waste.

Experimental Workflow Visualization

The following diagram outlines the logical workflow for the safe handling of **YM-264**, from receiving the compound to the final disposal of waste.



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Caption: Safe handling workflow for **YM-264**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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